

# trifloxystrobin maximum residue limits MRL regulation

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## Compound Focus: Trifloxystrobin

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## Understanding Trifloxystrobin and MRL Regulations

**Trifloxystrobin** is a broad-spectrum strobilurin fungicide used on a wide range of crops like cereals, fruits, vegetables, and ornamentals to control diseases including powdery mildew, rusts, and scabs [1]. It acts as a respiration inhibitor [1].

MRLs are the highest legally tolerable levels of pesticide residues in or on food or feed. They are set based on risk assessments to ensure that pesticide use does not pose a concern for consumer health. Key global regulatory bodies include:

- **United States (US):** The Environmental Protection Agency (EPA) establishes "tolerances" under the Federal Food, Drug, and Cosmetic Act [2] [3].
- **European Union (EU):** MRLs are harmonized across member states under Regulation (EC) No 396/2005, with a general default MRL of 0.01 mg/kg [4].
- **Other Regions:** Countries like China periodically update their national standards, often through public consultation processes [5].

## Current Trifloxystrobin MRLs in Select Regions

MRLs vary by commodity, region, and specific use patterns. The following tables summarize established MRLs for various commodity groups.

## United States (EPA)

Table: Selected U.S. EPA Tolerances for **Trifloxystrobin** (40 CFR 180.555) [2] [3]

Commodity	U.S. Tolerance (ppm)
Fruit, citrus, group 10-10	0.6
Fruit, pome, group 11-10	0.7
Fruit, stone, group 12-12	3
Nut, tree, group 14-12	0.04
Vegetable, fruiting, group 8-10	0.5
Brassica, leafy greens, subgroup 4-16B	30
Leaf petiole vegetable subgroup 22B	9
Caneberry subgroup 13-07A	3.0

## European Union

Table: Selected EU Maximum Residue Levels (MRLs) for **Trifloxystrobin** (Regulation (EC) No 396/2005) [6]

Commodity	EU MRL (mg/kg)
Apples	0.7
Almonds	0.02
Grapes	0.5
Strawberries	0.05
Peppers (sweet/bell)	0.5*

Commodity	EU MRL (mg/kg)
Broccoli	0.6*
Honey	0.01*

Note: MRLs for peppers and broccoli were established based on specific applications [7] [8], and the MRL for honey was set at the Limit of Quantification (LOQ) [9].

## Analytical Methods and Enforcement

A robust analytical method is fundamental for MRL enforcement. The following protocol outlines the standard approach for determining **trifloxystrobin** residues in plant matrices.

**Enforcement Residue Definition (EU): Trifloxystrobin** (parent compound) [8]. **Risk Assessment Residue Definition (EU):** Sum of **trifloxystrobin** and its metabolite CGA 321113, expressed as **trifloxystrobin** [8]. Note that the definition for risk assessment may be expanded in the future to include additional isomers [7] [8].

### Standard Protocol for Determination of Trifloxystrobin in Plant Commodities

- **Sample Preparation and Extraction:**
  - **Homogenization:** Reduce a representative laboratory sample to a fine homogenate using a high-speed blender.
  - **Sub-sampling:** Weigh a  $10 \pm 0.1$  g portion of the homogenate into a centrifuge tube.
  - **Extraction:** Add 10 mL of acetonitrile to the sample.
  - **Shaking:** Shake vigorously for 1 minute using a vortex mixer or orbital shaker.
  - **Salting-out:** Add a pre-packaged salt mixture (e.g., 4g MgSO<sub>4</sub>, 1g NaCl, 1g trisodium citrate dihydrate, 0.5g disodium hydrogen citrate sesquihydrate) to induce phase separation. Shake immediately and vigorously for 1 minute.
  - **Centrifugation:** Centrifuge at >3000 RCF for 5 minutes.
- **Cleanup (if required):**
  - **Dispersive Solid-Phase Extraction (dSPE):** Transfer an aliquot (e.g., 1 mL) of the upper acetonitrile layer to a tube containing dSPE sorbents (e.g., 150 mg MgSO<sub>4</sub>, 25 mg Primary

Secondary Amine (PSA) for pigment and fatty acid removal).

- **Shake and Centrifuge:** Vortex for 30 seconds and centrifuge. The supernatant is ready for analysis.

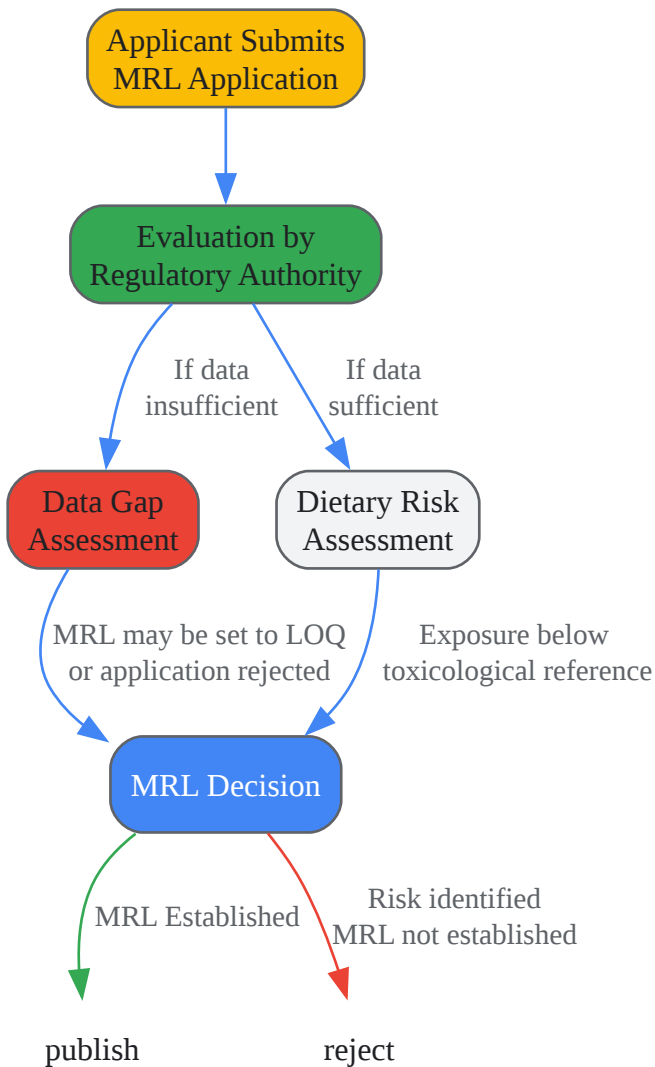
- **Instrumental Analysis:**

- **Technique:** Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS) is the preferred method due to its high selectivity and sensitivity.
- **Chromatography:**
  - **Column:** Reversed-phase C18 column (e.g., 100 mm x 2.1 mm, 1.8 µm).
  - **Mobile Phase:** Gradient of (A) water with 0.1% formic acid and (B) methanol or acetonitrile with 0.1% formic acid.
  - **Flow Rate:** 0.3 mL/min.
- **Mass Spectrometry:**
  - **Ionization:** Electrospray Ionization (ESI) in positive mode.
  - **Detection:** Multiple Reaction Monitoring (MRM). Monitor specific transitions for **trifloxystrobin** and its metabolites (e.g., CGA 321113). The transition from the precursor ion to the most abundant product ion is used for quantification, and a second transition is used for confirmation.
- **Quantification:** Use matrix-matched calibration standards to compensate for potential matrix effects.

**Method Performance:** The described method, or equivalent, must be sufficiently validated to control residues at or above the **Limit of Quantification (LOQ) of 0.01 mg/kg**, which is also the EU's general default MRL [7] [8].

## MRL Establishment Workflow

The process for setting an MRL is science-based and involves multiple steps to ensure consumer safety. The diagram below illustrates the general workflow.



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## Key Considerations for Researchers

- **Metabolites and Isomers:** The risk assessment must account for metabolites like CGA 321113. Significant uncertainty exists regarding the toxicological properties of **trifloxystrobin's** structural isomers (CGA 357262, CGA 357261, CGA 331409), which are not covered by standard enforcement methods [7] [8].
- **Data Gaps and Tentative MRLs:** Regulatory reviews often identify data gaps. For example, EFSA has noted missing residue trials for crops like passion fruit, certain berries, and escaroles. This can lead to MRLs being lowered to the LOQ if gaps are not filled [7].
- **Consumer Risk Assessment:** Authorities use models to calculate short-term and long-term dietary exposure. For example, EFSA's PRIMo model concluded that established uses of **trifloxystrobin** are

unlikely to present a consumer risk, though assessments can be tentative due to metabolite uncertainties [8].

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To cite this document: Smolecule. [trifloxystrobin maximum residue limits MRL regulation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b545845#trifloxystrobin-maximum-residue-limits-mrl-regulation>]

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